

Therapeutic Drug Monitoring of Desmethyltrimipramine: Application Notes and Protocols

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Compound of Interest

Compound Name: *Desmethyltrimipramine*

Cat. No.: *B195984*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Desmethyltrimipramine is the primary active metabolite of the tricyclic antidepressant (TCA) trimipramine. As a pharmacologically active compound, **desmethyltrimipramine** contributes significantly to the therapeutic and potentially toxic effects of trimipramine treatment. The monitoring of **desmethyltrimipramine** plasma concentrations, known as Therapeutic Drug Monitoring (TDM), is a critical tool for optimizing treatment efficacy and minimizing adverse effects. This is particularly important due to the nonlinear pharmacokinetics of trimipramine, where an increase in the dose of the parent drug can lead to a disproportionately large increase in the plasma concentration of **desmethyltrimipramine**[1]. TDM helps in individualizing dosage regimens, assessing patient compliance, and investigating potential drug-drug interactions.

These application notes provide a comprehensive overview of the methodologies and protocols for the therapeutic drug monitoring of **desmethyltrimipramine**, aimed at researchers, scientists, and professionals in drug development.

Clinical Significance and Pharmacokinetics

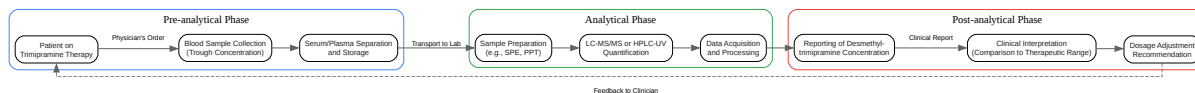
Trimipramine is metabolized in the liver to **desmethyltrimipramine**, a process primarily mediated by the cytochrome P450 enzymes CYP2C19, with a minor role played by CYP2C9[2]. Both trimipramine and its active metabolite, **desmethyltrimipramine**, are further metabolized through hydroxylation by CYP2D6 to inactive forms[2]. **Desmethyltrimipramine**, as a secondary amine, has a more pronounced effect on norepinephrine reuptake compared to the parent tertiary amine, which has a greater serotonergic effect[2]. The significant inter-individual variability in the activity of these enzymes leads to a wide range of plasma concentrations of **desmethyltrimipramine** among patients receiving similar doses of trimipramine. This variability underscores the clinical utility of TDM for personalized dose adjustments.

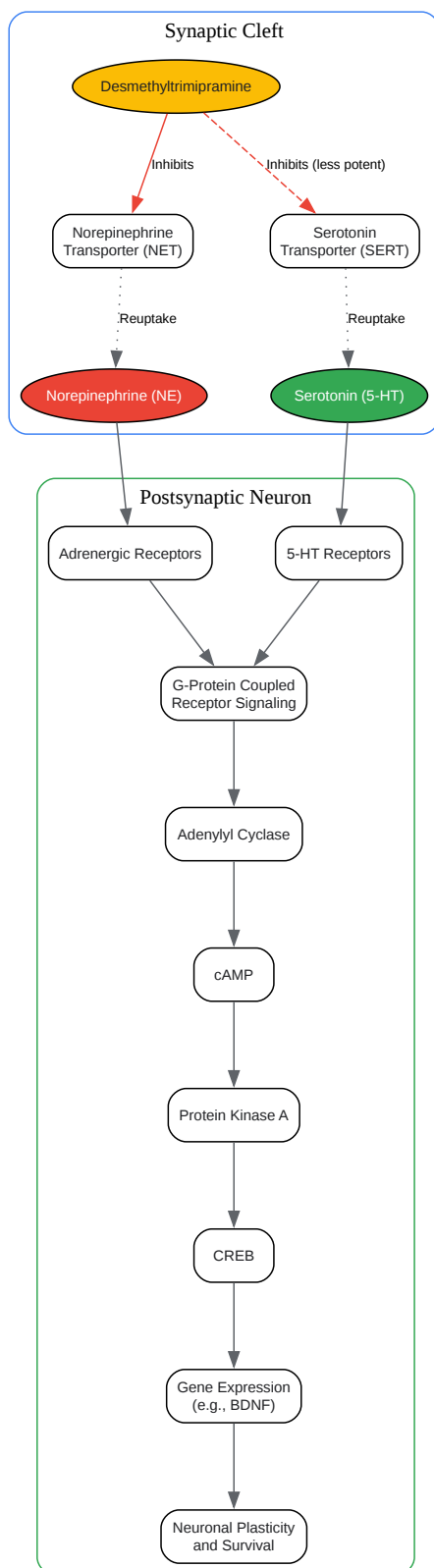
Pharmacokinetic Parameters of Trimipramine and Desmethyltrimipramine

Parameter	Trimipramine	Desmethyltrimipramine	Reference
Metabolism	Primarily by CYP2C19 to Desmethyltrimipramine; Hydroxylation by CYP2D6.	Hydroxylation by CYP2D6 to 2-hydroxydesmethyltrimipramine.	[2]
Elimination Half-Life (t _{1/2})	~23 ± 1.9 hours (intravenous dosing)	Data not clearly specified for the metabolite alone.	[3]
Protein Binding	~94.9%	Data not specified.	[3]
Steady-State Plasma Concentrations (from Trimipramine dosing)	75 mg/day: 53.8 ng/mL	75 mg/day: 26.3 ng/mL	[1]
	150 mg/day: 122.5 ng/mL	150 mg/day: 133.8 ng/mL	[1]

Therapeutic Drug Monitoring Workflow

The process of therapeutic drug monitoring for **desmethyltrimipramine** involves several key steps, from sample collection to the clinical interpretation of the results.





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References

- 1. Nonlinear kinetics of trimipramine in depressed patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ClinPGx [clinpgx.org]
- 3. Trimipramine kinetics and absolute bioavailability: use of gas-liquid chromatography with nitrogen-phosphorus detection - PubMed [pubmed.ncbi.nlm.nih.gov]
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